

2,5-Dimethylterephthalonitrile: A Technical Health and Safety Overview for Researchers

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Compound of Interest

Compound Name: 2,5-Dimethylterephthalonitrile

Cat. No.: B047689

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For Immediate Reference: This document provides a summary of available health and safety information for **2,5-Dimethylterephthalonitrile** (CAS No. 39095-25-5). This guide is intended for use by trained professionals in a laboratory or industrial setting. All users should consult the full Safety Data Sheet (SDS) from their supplier before handling this chemical.

Chemical Identification and Physical Properties

This section outlines the basic chemical and physical properties of **2,5-Dimethylterephthalonitrile**.

Identifier	Value
IUPAC Name	2,5-dimethylbenzene-1,4-dicarbonitrile
Synonyms	2,5-Dicyano-p-xylene, 1,4-Dicyano-2,5-dimethylbenzene
CAS Number	39095-25-5
Molecular Formula	C ₁₀ H ₈ N ₂
Molecular Weight	156.18 g/mol
Appearance	Solid (form may vary)
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.

Hazard Identification and Classification

2,5-Dimethylterephthalonitrile is classified as hazardous. The following table summarizes the known hazard information based on the Globally Harmonized System (GHS).

GHS Classification	Details
Pictogram	 alt text
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed.
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.
	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Note: This information is based on available data and may not be exhaustive. A comprehensive review of the supplier's Safety Data Sheet is critical.

Toxicological Information

Detailed toxicological studies for **2,5-Dimethylterephthalonitrile** are not widely available in the public domain. The primary known toxicological effect is harm if swallowed, as indicated by the H302 hazard statement. The lack of publicly available LD50 and LC50 data necessitates a cautious approach, treating the substance as potentially harmful through other routes of exposure as well.

Toxicity Metric	Value
Oral LD50	Data not available
Dermal LD50	Data not available
Inhalation LC50	Data not available

Handling and Personal Protective Equipment (PPE)

Safe handling and the use of appropriate personal protective equipment are paramount to minimizing exposure and ensuring laboratory safety.

Exposure Control	Recommended Protocol
Engineering Controls	Use in a well-ventilated area, preferably within a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	Wear a lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	If dusts are generated, a NIOSH-approved respirator may be necessary.

First Aid Measures

In the event of exposure, immediate and appropriate first aid should be administered.

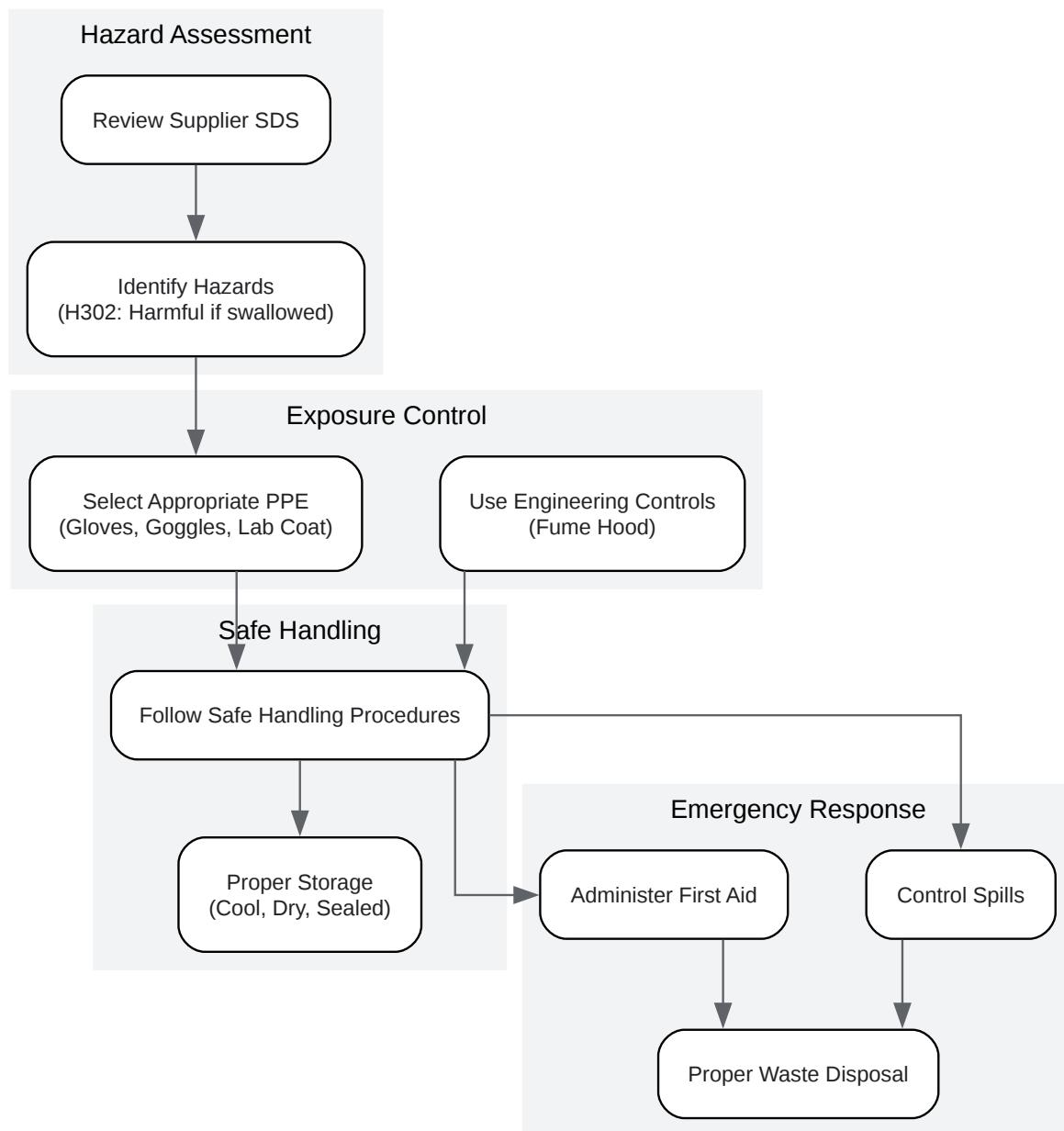
Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth. Call a poison center or doctor/physician if you feel unwell.
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Remove contaminated clothing. Wash skin with soap and water. Seek medical attention if irritation develops.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2,5-Dimethylterephthalonitrile** are not publicly available. Standard methodologies for determining acute oral toxicity (e.g., OECD Guideline 423), skin irritation (e.g., OECD Guideline 404), and eye irritation (e.g., OECD Guideline 405) would be the basis for generating the necessary safety data for this compound.

Safety and Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2,5-Dimethylterephthalonitrile**, from initial assessment to emergency response.

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